

# Navigating the Safety Landscape of 2-(Tetradecyloxy)ethanol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-(Tetradecyloxy)ethanol

Cat. No.: B1593962

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## Introduction

**2-(Tetradecyloxy)ethanol**, a member of the glycol ether family, is a chemical compound with applications in various research and industrial settings. Its unique properties as a solvent and surfactant necessitate a thorough understanding of its health and safety profile to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the critical safety data, handling procedures, and emergency protocols associated with **2-(Tetradecyloxy)ethanol**, moving beyond a standard safety data sheet to offer practical insights for its responsible use in a professional scientific environment.

## Chemical and Physical Identity

A foundational aspect of safe chemical handling is a clear understanding of its physical and chemical properties. These characteristics influence its behavior under various conditions and are critical for risk assessment.

Property	Value	Source(s)
CAS Number	2136-70-1	[1][2]
Molecular Formula	C16H34O2	[2][3]
Molecular Weight	258.44 g/mol	[2][3]
Appearance	Data not available	
Melting Point	33-34 °C	[2]
Boiling Point	330.8 °C at 760 mmHg	[2]
Flash Point	78.6 °C	[2]
Density	0.871 g/cm <sup>3</sup>	[2]
Vapor Pressure	1.19E-05 mmHg at 25°C	[2]

## Hazard Identification and GHS Classification

While a definitive, universally adopted GHS classification for **2-(Tetradecyloxy)ethanol** is not consistently available across all sources, preliminary information suggests that it should be handled with care. One source indicates a lack of formal GHS classification under OSHA HCS (29 CFR 1910)[4]. However, another source suggests potential hazards without providing specific classifications[5]. Given its chemical family (glycol ethers), it is prudent to consider potential irritant properties.

**Precautionary Approach:** In the absence of comprehensive GHS data, a conservative approach is warranted. Researchers should treat **2-(Tetradecyloxy)ethanol** as a potential skin and eye irritant.

## First-Aid Measures: A Protocol for Exposure Response

Rapid and appropriate first-aid is critical in mitigating potential harm from chemical exposure. The following protocols are based on general best practices for handling similar chemical compounds.

## Experimental Protocol: First-Aid Response to 2-(Tetradecyloxy)ethanol Exposure

### 1. Inhalation:

- Action: Immediately move the affected individual to an area with fresh air.
- Causality: This removes the person from the source of exposure and provides a supply of clean air to aid in recovery from any respiratory irritation.
- Follow-up: If breathing is difficult, administer oxygen. If breathing has ceased, begin artificial respiration immediately. Seek prompt medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled[5].

### 2. Skin Contact:

- Action: Remove all contaminated clothing. Immediately flush the affected skin with copious amounts of water for at least 15 minutes.
- Causality: Prompt and thorough washing helps to remove the chemical from the skin, minimizing the potential for irritation or absorption.
- Follow-up: If skin irritation develops or persists, seek medical advice.

### 3. Eye Contact:

- Action: Immediately flush the eyes with large quantities of water for a minimum of 15 minutes, holding the eyelids open to ensure thorough rinsing of the entire eye surface.
- Causality: Immediate and prolonged irrigation is essential to wash away the chemical and prevent or reduce the severity of eye irritation or damage.
- Follow-up: Seek immediate medical attention, even if symptoms appear to subside.

### 4. Ingestion:

- Action: Do NOT induce vomiting. If the individual is conscious and alert, rinse their mouth with water.
- Causality: Inducing vomiting can cause further damage to the esophagus. Rinsing the mouth helps to remove any residual chemical.
- Follow-up: Seek immediate medical attention.

## Firefighting Measures and Accidental Release Protocols

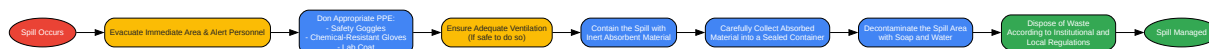
While not classified as highly flammable, **2-(Tetradecyloxy)ethanol** has a flash point of 78.6°C, indicating that it can become combustible at elevated temperatures[2].

Suitable Extinguishing Media:

- Dry chemical
- Carbon dioxide (CO<sub>2</sub>)
- Alcohol-resistant foam
- Water spray

Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to cool fire-exposed containers.

## Workflow for Accidental Release of 2-(Tetradecyloxy)ethanol



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Caption: Workflow for a safe and effective response to a spill of **2-(Tetradecyloxy)ethanol**.

## Handling, Storage, and Personal Protection: A Proactive Approach to Safety

Proactive measures in handling and storage are paramount to preventing exposure and ensuring a safe laboratory environment.

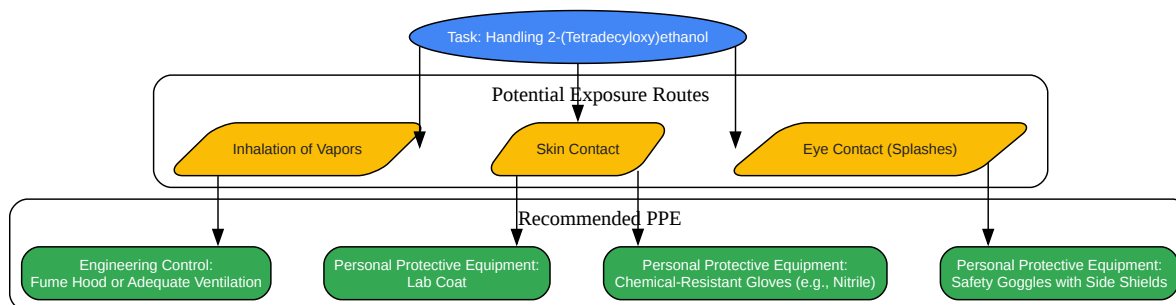
**Handling:**

- Handle in a well-ventilated area to minimize inhalation of any potential vapors[5].
- Wear appropriate personal protective equipment (PPE) at all times.
- Avoid contact with skin and eyes[5].
- Use non-sparking tools and prevent the build-up of electrostatic discharge[5].

**Storage:**

- Store in a tightly closed container in a dry, cool, and well-ventilated place[5].
- Keep away from incompatible materials and foodstuff containers[5].

## Personal Protective Equipment (PPE) Selection Logic



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Caption: Logical selection of PPE based on potential exposure routes when handling the substance.

# Toxicological Profile: Understanding the Health Effects

Detailed toxicological data for **2-(Tetradecyloxy)ethanol** is not readily available in the public domain. The Good Scents Company notes that oral, dermal, and inhalation toxicity have not been determined[4]. Given the lack of specific data, it is essential to handle this chemical with the assumption that it may have adverse health effects, particularly as a skin and eye irritant, which is a common characteristic of glycol ethers.

## Conclusion

The safe and effective use of **2-(Tetradecyloxy)ethanol** in a research setting is contingent upon a comprehensive understanding of its potential hazards and the implementation of robust safety protocols. While a complete toxicological profile is not yet widely available, a conservative and proactive approach to safety, including the consistent use of appropriate personal protective equipment, proper handling and storage procedures, and preparedness for emergency situations, is essential. This guide provides the foundational knowledge for researchers and drug development professionals to work with **2-(Tetradecyloxy)ethanol** responsibly, ensuring both personal safety and the integrity of scientific research.

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